

Technical Guide: Physicochemical Characterization of 3-bromo-N-methylbenzenesulfonamide

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Compound of Interest

Compound Name:	3-bromo-N-methylbenzenesulfonamide
Cat. No.:	B131356

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An In-Depth Analysis of Melting and Boiling Points for Research and Development

Prepared for: Researchers, Scientists, and Drug Development Professionals

Executive Summary

3-bromo-N-methylbenzenesulfonamide is a key chemical intermediate whose utility in pharmaceutical synthesis and materials science necessitates a thorough understanding of its fundamental physical properties. As a Senior Application Scientist, this guide provides an in-depth analysis of the melting and boiling points of this compound, moving beyond mere data presentation to explore the underlying principles and experimental nuances. We will delve into the causality behind experimental choices, establish self-validating protocols for determination, and ground all claims in authoritative references. This document is structured to serve as a practical and comprehensive resource for professionals requiring precise characterization of this and similar sulfonamide-based compounds.

Compound Profile: 3-bromo-N-methylbenzenesulfonamide

Before examining its thermal properties, it is essential to define the molecule in question.

- Chemical Name: **3-bromo-N-methylbenzenesulfonamide**
- Synonyms: Benzenesulfonamide, 3-bromo-N-methyl-
- CAS Number: 153435-79-1[\[1\]](#)[\[2\]](#)
- Molecular Formula: C₇H₈BrNO₂S[\[2\]](#)[\[3\]](#)
- Molecular Weight: 250.11 g/mol [\[2\]](#)[\[3\]](#)
- Structure: (Illustrative, not from search)

The structure, featuring a brominated benzene ring attached to a sulfonamide group with an N-methyl substituent, dictates its physical behavior. The polar sulfonamide group is capable of hydrogen bonding and strong dipole-dipole interactions, while the benzene ring contributes to van der Waals forces. These intermolecular forces are critical in determining the energy required to transition from a solid to a liquid (melting) and from a liquid to a gas (boiling).

Summary of Physical Properties

The following table summarizes the key quantitative data available for **3-bromo-N-methylbenzenesulfonamide**.

Property	Value	Source(s)
Physical Form	Solid	
Melting Point	62-66 °C	[3]
Boiling Point	343.0 ± 44.0 °C (at 760 mmHg)	[3]
Density	1.6 ± 0.1 g/cm ³	[3]

Expertise Insight: The reported melting point is a range (62-66 °C), which is common for experimentally determined values and can indicate the presence of minor impurities or reflect the inherent process of melting over a small temperature gradient.[\[4\]](#)[\[5\]](#) A pure, crystalline compound typically exhibits a sharp melting point range of 0.5-1.0 °C.[\[5\]](#) The broad range of the reported boiling point (± 44.0 °C) suggests it is a computationally predicted value rather

than an experimentally determined one. High molecular weight polar compounds like sulfonamides can often decompose at temperatures near their boiling point, making experimental determination challenging.[6]

Experimental Determination of Thermal Properties

Accurate determination of melting and boiling points is fundamental for verifying the identity and purity of a compound.[4] The following protocols are designed to be self-validating systems for generating reliable data.

Protocol: Melting Point Determination via Capillary Method

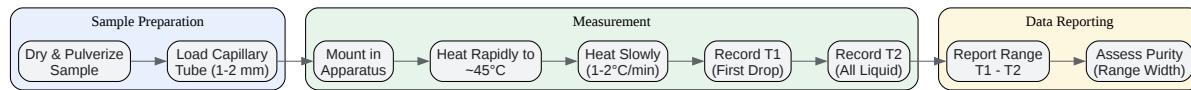
This is the most common and reliable method for determining the melting point of a crystalline solid.[5]

Causality: The method relies on slow, controlled heating to ensure thermal equilibrium between the sample, the heating medium (e.g., oil bath or metal block), and the thermometer.[5] A rapid heating rate will cause the thermometer reading to lag behind the true temperature of the sample, leading to an erroneously high and broad melting point range.

Step-by-Step Methodology:

- Sample Preparation:
 - Ensure the **3-bromo-N-methylbenzenesulfonamide** sample is completely dry and crystalline.
 - Place a small amount of the sample on a clean, dry surface and crush it into a fine powder.
 - Invert a capillary tube (sealed at one end) and tap the open end into the powder until a small amount of sample enters the tube.
 - Tap the sealed end of the tube gently on a hard surface to pack the powder into a dense column of 1-2 mm in height at the bottom.[5]

- Apparatus Setup:
 - Attach the capillary tube to a calibrated thermometer. The sample should be aligned with the middle of the thermometer bulb.
 - Insert the thermometer assembly into a melting point apparatus (e.g., Thiele tube with heating oil or an automated digital instrument). Ensure the heating medium is well below the expected melting point.
- Measurement:
 - Begin heating the apparatus. A rapid heating rate can be used initially to approach the expected melting point.
 - Within 15-20 °C of the expected melting point (62 °C), reduce the heating rate to 1-2 °C per minute. This slow rate is critical for accuracy.
 - Record the temperature at which the first drop of liquid appears (T_1).
 - Continue heating slowly and record the temperature at which the last crystal of the solid melts completely into a clear liquid (T_2).
 - The melting point is reported as the range $T_1 - T_2$.
- Validation & Purity:
 - If the determination is repeated, always use a fresh sample in a new capillary tube.[\[5\]](#)
 - A broad melting range (>2 °C) suggests the sample may be impure. Impurities disrupt the crystal lattice, typically causing a depression and broadening of the melting point range.[\[5\]](#)



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Caption: Workflow for Capillary Melting Point Determination.

Protocol: Boiling Point Determination via Microscale Capillary Method

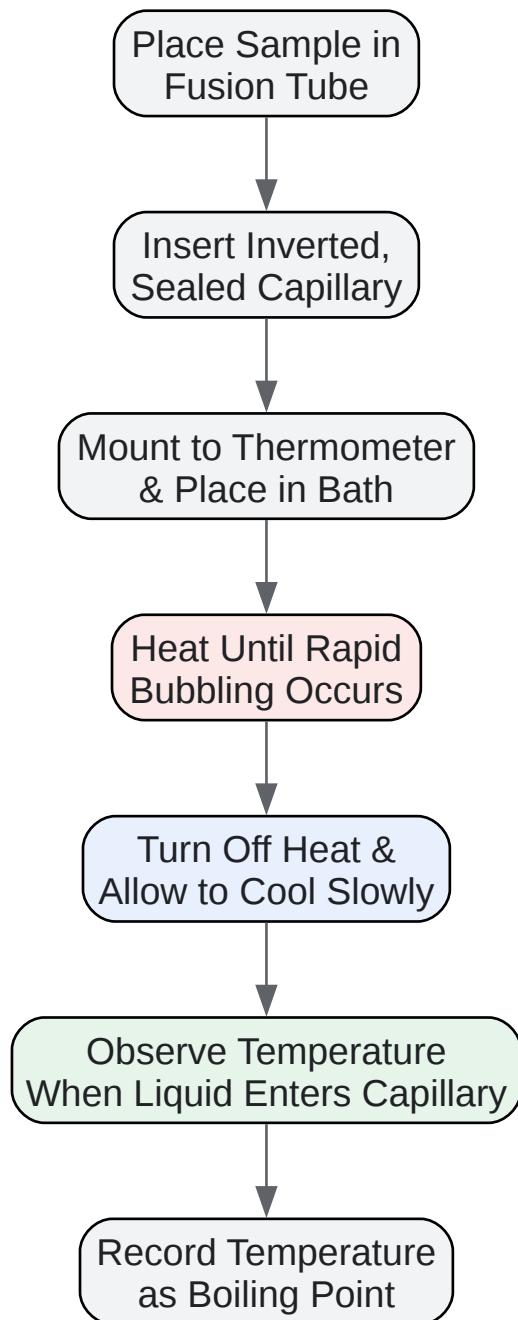
For determining the boiling point of small quantities of liquid, or for solids that will be melted prior to the test, the capillary method (also known as Siwoloboff's method) is highly effective.

Causality: This protocol operates on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.^[7] When the liquid is heated, the air trapped in the inverted capillary expands. As the temperature approaches the boiling point, the liquid's vapor pressure becomes significant, and vapor enters the capillary, expelling the air and forming a continuous stream of bubbles. Upon cooling, the vapor pressure drops. The point at which the external pressure overcomes the internal vapor pressure and forces the liquid back into the capillary is the precise boiling point.^[7]

Step-by-Step Methodology:

- Sample Preparation:
 - Place a small amount (a few milliliters) of the substance into a small test tube or fusion tube. If starting with the solid **3-bromo-N-methylbenzenesulfonamide**, it must first be melted.
 - Take a melting point capillary tube and seal one end in a flame.
 - Place this small capillary tube into the fusion tube with the open end down, submerged in the liquid.^{[8][9]}
- Apparatus Setup:
 - Attach the fusion tube to a calibrated thermometer. The liquid level should be aligned with the thermometer bulb.

- Secure the assembly in a heating bath (oil or metal block) as described for the melting point determination.
- Measurement:
 - Heat the apparatus. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary.
 - Continue heating gently until a rapid and continuous stream of bubbles is observed.
 - Turn off the heat and allow the apparatus to cool slowly.
 - Carefully observe the inverted capillary. The boiling point is the temperature at which the bubbling stops and the liquid is drawn up into the capillary tube.[\[10\]](#) Record this temperature.
- Validation & Correction:
 - For utmost accuracy, the barometric pressure should be recorded at the time of the experiment.[\[8\]](#) Boiling points are pressure-dependent; literature values are typically standardized to 760 mmHg (1 atm).
 - If the measured pressure is different, a correction may be necessary.



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Caption: Workflow for Microscale Boiling Point Determination.

Conclusion

The melting point of **3-bromo-N-methylbenzenesulfonamide** (62-66 °C) and its predicted boiling point (343.0 °C at 760 mmHg) are defining physical constants that are indispensable for its identification, purity assessment, and application in drug development and chemical

synthesis. While database values provide a crucial reference, they must be validated through rigorous, well-understood experimental protocols. By applying the detailed methodologies outlined in this guide, researchers and scientists can ensure the generation of accurate and reliable data, upholding the principles of scientific integrity and enabling confident decision-making in their research endeavors.

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